

coordination chemistry of lithium ferrocyanide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: LITHIUM FERROCYANIDE

CAS No.: 13601-18-8

Cat. No.: S1509792

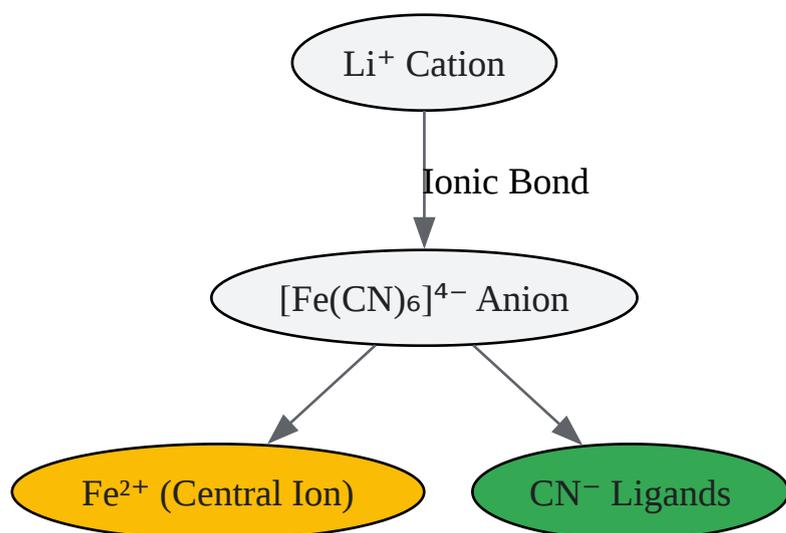
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Coordination Chemistry and Structure

The ferrocyanide anion has the formula $[\text{Fe}(\text{CN})_6]^{4-}$. It is a classic example of an octahedral coordination complex [1]:

- **Central Ion:** Fe^{2+} (ferrous iron) in a low-spin state [2].
- **Ligands:** Six cyanide ions (CN^-) surrounding the central iron ion.
- **Bonding:** The Fe^{2+} is strongly bound to the carbon atoms of the cyanide groups. The iron-nitrogen bonds are coordinative, with nitrogen atoms typically bonding to other metal cations in solid-state structures [1]. The remarkable stability of this complex is often explained by resonance hybridization of the iron-carbon bonds [1].

The structure of **lithium ferrocyanide** consists of lithium cations (Li^+) and the octahedral $[\text{Fe}(\text{CN})_6]^{4-}$ anions [3]. The crystal structure is typically monoclinic [1].



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Diagram of the basic components and bonding in **lithium ferrocyanide**.

Synthesis and Key Properties

While a specific protocol for **lithium ferrocyanide** was not detailed, the following table summarizes general synthesis methods and properties of alkali metal ferrocyanides, from which **lithium ferrocyanide** can be derived [1].

Aspect	Description
General Synthesis Methods	Fusion of nitrogenous organic matter with iron and alkali; reaction of aqueous alkali cyanides with ferrous salts; double decomposition of other metal ferrocyanides (e.g., calcium ferrocyanide) with alkali salts [1].
Key Chemical Properties	Low reactivity of cyanide groups within the complex; high stability constant ($K_d \sim 10^{-24}$) [4]; reversible redox activity (oxidation to ferricyanide, $[\text{Fe}(\text{CN})_6]^{3-}$) [5].

| **Stability Consideration** | Stable in neutral conditions. **Warning:** In strong acids, the complex can dissociate, potentially releasing toxic hydrogen cyanide (HCN) [4]. |

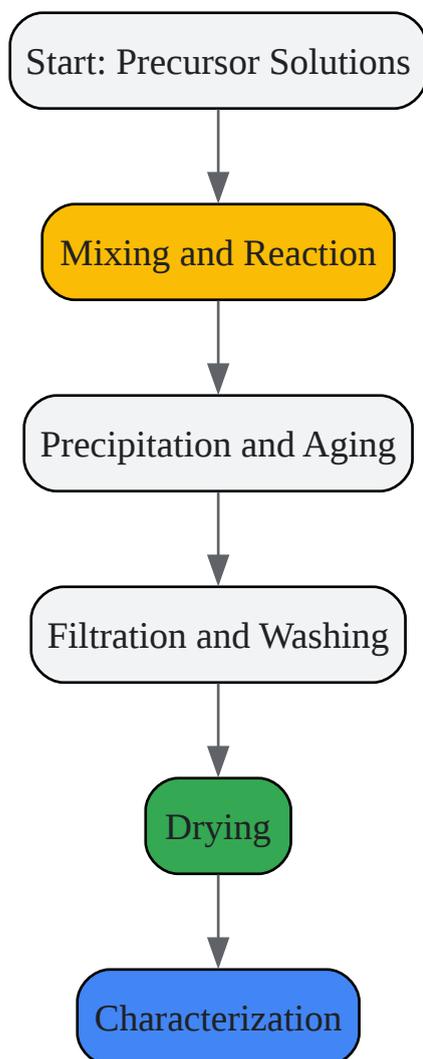
Research Context and Potential Applications

Lithium and other metal ferrocyanides are investigated in several advanced research areas, primarily in materials science and energy storage.

Application Area	Key Finding / Function
Energy Storage	Used in Prussian Blue Analogues (PBAs) for batteries. Vanadium ferrocyanide cathodes demonstrate high structural stability and a redox potential of ~ 3.7 V vs. Li/Li ⁺ [2].
Redox Flow Batteries	The ferrocyanide/ferricyanide couple is used as a catholyte due to its high stability and low cost, though its solubility can be a limiting factor [6] [4].
Analytical Chemistry	Used as a reagent for the qualitative detection and quantitative determination of various metal ions (e.g., Zn ²⁺ , Cd ²⁺ , UO ₂ ²⁺) [5].

Proposed Experimental Workflow

Based on the general information available, the following outlines a potential pathway for synthesizing and characterizing metal ferrocyanides.



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A general workflow for the synthesis and analysis of metal ferrocyanides.

Characterization Techniques [7] [2]:

- **Elemental Analysis (CHN):** To determine the composition and hydration of the complex.
- **X-ray Diffraction (XRD):** To confirm the crystal structure and phase purity.
- **Infrared Spectroscopy (FTIR):** To identify characteristic bonds (C≡N stretch $\sim 2000\text{ cm}^{-1}$, Fe-C stretch $\sim 600\text{ cm}^{-1}$).
- **Scanning Electron Microscopy (SEM):** To analyze the morphology and particle size.
- **X-ray Photoelectron Spectroscopy (XPS):** To determine the oxidation states of the metal ions (e.g., Fe^{2+} , V^{4+}).

Current Information Limitations

It is important to note the constraints of the available data:

- The **experimental protocols** are generalized from related alkali or transition metal ferrocyanides, not specifically for **lithium ferrocyanide**.
- Detailed quantitative data on **solubility, kinetics, and thermodynamic parameters** specific to the lithium salt are not available in the search results.
- Information on direct applications in **drug development** is lacking. Lithium's known biological effects are primarily associated with the lithium cation (Li^+) itself, not with **lithium ferrocyanide** [8].

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To cite this document: Smolecule. [coordination chemistry of lithium ferrocyanide]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1509792#coordination-chemistry-of-lithium-ferrocyanide]

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